

An In-depth Technical Guide to the Isomers of C₆H₃BrClNO₂

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-1-nitrobenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the positional isomers of the chemical formula C₆H₃BrClNO₂, which correspond to the various forms of bromochloronitrobenzene. This document details the IUPAC nomenclature, chemical and physical properties, synthesis methodologies, and known applications of these compounds, with a particular focus on their relevance in pharmaceutical research and development.

Isomers of C₆H₃BrClNO₂

There are ten possible positional isomers for a benzene ring substituted with one bromine, one chlorine, and one nitro group. The IUPAC names are determined by assigning locants to the substituents to give the lowest possible numbering, with alphabetical order taking precedence when multiple numbering schemes are possible.

The ten positional isomers are:

- 1-Bromo-2-chloro-3-nitrobenzene
- 1-Bromo-2-chloro-4-nitrobenzene
- 1-Bromo-2-chloro-5-nitrobenzene
- 1-Bromo-3-chloro-2-nitrobenzene

- 1-Bromo-3-chloro-4-nitrobenzene
- 1-Bromo-3-chloro-5-nitrobenzene
- 1-Bromo-4-chloro-2-nitrobenzene
- 1-Bromo-4-chloro-3-nitrobenzene
- 2-Bromo-1-chloro-3-nitrobenzene
- 2-Bromo-1-chloro-4-nitrobenzene

Detailed Isomer Profiles

This section provides detailed information for each of the ten isomers. It is important to note that the extent of available data varies significantly between isomers, with some being well-characterized intermediates and others having limited information in the public domain.

1-Bromo-2-chloro-3-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 3970-37-4[1]
- Physical and Chemical Properties:
 - Molecular Formula: C₆H₃BrClNO₂[1]
 - Molecular Weight: 236.45 g/mol [1]
 - Appearance: Pale-yellow to yellow-brown solid[2]
 - Melting Point: 57-60 °C[3]
 - Boiling Point: 290.4 ± 20.0 °C (Predicted)[3]
 - Density: 1.827 ± 0.06 g/cm³ (Predicted)[3]
- Synthesis:

- Experimental Protocol: A general procedure for the synthesis of 1-bromo-2-chloro-3-nitrobenzene starts from 2-chloro-3-nitrobenzoic acid.[3][4]
 - Dissolve 2-chloro-3-nitrobenzoic acid (15 g, 74.4 mmol) in 350 mL of carbon tetrachloride under a nitrogen atmosphere.
 - Add red mercuric oxide (24.3 g, 111.62 mmol) to the solution.
 - Heat the mixture to reflux at 87°C under light.
 - Slowly add bromine (5.75 mL, 111.6 mmol) dropwise.
 - Continue refluxing for 3 hours after the addition is complete.
 - Cool the reaction to room temperature.
 - Quench the reaction with a saturated aqueous solution of sodium bicarbonate, stir for 10 minutes, and filter through a diatomaceous earth pad.
 - Wash the filter cake with dichloromethane.
 - Separate the organic layer from the filtrate, wash with water and then brine, and dry over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to yield the product. This procedure has a reported yield of 67%.[4]
- Applications and Biological Relevance:
 - This compound is utilized as a reagent in pharmaceutical synthesis.[3][4] It is notably used in the synthesis of the benzodiazepinone bromodomain inhibitor CPI-637, which has potential applications in cancer therapy.[4]

1-Bromo-2-chloro-4-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 29682-39-1[5]

- Physical and Chemical Properties:
 - Molecular Formula: C6H3BrClNO2[\[5\]](#)
 - Molecular Weight: 236.45 g/mol [\[5\]](#)
 - Appearance: White to light yellow crystalline powder[\[6\]](#)
 - Melting Point: 59.0-63.0 °C[\[6\]](#)
- Synthesis:
 - Information on specific synthesis protocols is limited in readily available literature. It is generally prepared through electrophilic aromatic substitution reactions on a suitably substituted benzene ring.
- Applications and Biological Relevance:
 - This isomer is used as an intermediate in organic synthesis.[\[5\]](#)

1-Bromo-2-chloro-5-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 16588-26-4[\[7\]](#)
- Physical and Chemical Properties:
 - Molecular Formula: C6H3BrClNO2[\[7\]](#)
 - Molecular Weight: 236.45 g/mol
 - Appearance: Data not readily available.
 - Purity: Available with 95% purity.[\[7\]](#)
- Synthesis:
 - Detailed synthesis protocols are not widely documented in public sources.

- Applications and Biological Relevance:
 - This compound is available as a chemical reagent for research and development.

1-Bromo-3-chloro-2-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 59772-48-4
- Physical and Chemical Properties:
 - Molecular Formula: C₆H₃BrClNO₂[\[8\]](#)
 - Molecular Weight: 236.45 g/mol [\[8\]](#)
 - Appearance: Data not readily available.
- Synthesis:
 - Detailed synthesis protocols are not widely documented in public sources.
- Applications and Biological Relevance:
 - Information on the applications of this isomer is limited.

1-Bromo-3-chloro-4-nitrobenzene

- Chemical Identifiers:
 - CAS Number: Not clearly defined in searches.
- Physical and Chemical Properties:
 - Molecular Formula: C₆H₃BrClNO₂
 - Molecular Weight: 236.45 g/mol
 - Appearance: Yellow solid[\[9\]](#)

- Melting Point: 74-76 °C[9]
- Solubility: Insoluble in water; soluble in common organic solvents.[9]
- Synthesis:
 - Can be synthesized through electrophilic aromatic substitution on a substituted benzene precursor.
- Applications and Biological Relevance:
 - It serves as a key intermediate in organic synthesis, particularly for pharmaceuticals, pesticides, and dyes.[10]

1-Bromo-3-chloro-5-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 219817-43-3[11][12]
- Physical and Chemical Properties:
 - Molecular Formula: C₆H₃BrClNO₂[11][12]
 - Molecular Weight: 236.45 g/mol [11][13]
 - Appearance: Yellow crystalline solid.[14][15]
 - Melting Point: 81.2 °C[3][16]
 - Boiling Point: 268.8 ± 20.0 °C (Predicted)[16][17]
 - Density: 1.8 ± 0.1 g/cm³[16]
- Synthesis:
 - This compound is typically prepared by the nitration of 3-bromo-5-chlorobenzene using nitric acid. The product is then isolated through crystallization and purification.[14][15]

- Applications and Biological Relevance:
 - It is frequently used as an intermediate in organic synthesis for the production of pharmaceuticals, dyes, and pesticides.[11][14][15]

1-Bromo-4-chloro-2-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 41513-04-6[18]
 - Synonyms: 2-Bromo-5-chloronitrobenzene[18]
- Physical and Chemical Properties:
 - Molecular Formula: C₆H₃BrClNO₂[19]
 - Molecular Weight: 236.45 g/mol [19]
 - Appearance: White to light yellow crystalline powder.[18]
 - Melting Point: 67-71 °C[18]
 - Density: 2.048 g/mL at 25 °C
- Synthesis:
 - Experimental Protocol (as an intermediate for Vismodegib): A common synthesis involves the Sandmeyer reaction starting from 4-chloro-3-nitroaniline.[20]
 - Dissolve 4-chloro-3-nitroaniline (17.2 g, 0.1 mol) in 260 mL of 48% hydrobromic acid at 0 °C.
 - Slowly add a solution of sodium nitrite (13.8 g, 0.2 mol) in water dropwise, maintaining the temperature at 0 °C.
 - Stir the mixture for 1 hour at 0 °C.

- Add cuprous bromide (24 g, 0.17 mol) in portions and continue stirring for another hour at 0 °C.
- The product is then worked up from the reaction mixture.
- Applications and Biological Relevance:
 - This isomer is a crucial intermediate in the synthesis of Vismodegib, the first FDA-approved drug that targets the Hedgehog signaling pathway.[\[21\]](#) Vismodegib is used to treat metastatic and locally advanced basal cell carcinoma.[\[21\]](#)

1-Bromo-4-chloro-3-nitrobenzene

- Chemical Identifiers:
 - CAS Number information is not readily available for this specific isomer, suggesting it is less common.
- Physical and Chemical Properties:
 - Molecular Formula: C₆H₃BrClNO₂
 - Molecular Weight: 236.45 g/mol
 - Data on physical properties are limited.
- Synthesis:
 - Synthesis routes are not well-documented in common chemical literature.
- Applications and Biological Relevance:
 - No specific applications are widely reported.

2-Bromo-1-chloro-3-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 19128-48-4[\[22\]](#)

- Physical and Chemical Properties:
 - Molecular Formula: C6H3BrClNO2[\[22\]](#)
 - Molecular Weight: 236.45 g/mol [\[22\]](#)
 - Appearance: Solid[\[13\]](#)
 - Melting Point: 83-85 °C
 - Boiling Point: 252.7 ± 20.0 °C (Predicted)
- Synthesis:
 - Synthesis can be achieved through electrophilic aromatic substitution on an appropriately substituted benzene derivative.
- Applications and Biological Relevance:
 - This compound serves as a precursor for various biologically active molecules and is used in pharmaceutical and materials science research.[\[23\]](#)[\[24\]](#) Its reactivity is characterized by the electron-withdrawing nature of its substituents, making it susceptible to nucleophilic aromatic substitution.[\[23\]](#)

2-Bromo-1-chloro-4-nitrobenzene

- Chemical Identifiers:
 - CAS Number: 16588-26-4[\[2\]](#)
- Physical and Chemical Properties:
 - Molecular Formula: C6H3BrClNO2[\[2\]](#)[\[25\]](#)
 - Molecular Weight: 236.45 g/mol [\[2\]](#)[\[25\]](#)
 - Appearance: White to light yellow crystalline powder.[\[2\]](#)[\[26\]](#)
 - Melting Point: 59-62 °C[\[2\]](#)[\[26\]](#)

- Boiling Point: ~290 °C[26]
- Solubility: Slightly soluble in water; soluble in ethanol and ether.[26]
- Synthesis:
 - Experimental Protocol from Benzene: A multi-step synthesis can be employed:[11][22]
 - Chlorination of Benzene: Benzene is reacted with chlorine gas in the presence of a Lewis acid catalyst (e.g., FeCl₃) to produce chlorobenzene.
 - Nitration of Chlorobenzene: Chlorobenzene is then nitrated using a mixture of concentrated nitric acid and sulfuric acid. This reaction yields a mixture of ortho- and para-nitrochlorobenzene, with the para isomer being the major product. The para isomer (1-chloro-4-nitrobenzene) is separated.
 - Bromination of 1-chloro-4-nitrobenzene: The separated 1-chloro-4-nitrobenzene is brominated using bromine and a Lewis acid catalyst. The directing effects of the chloro (ortho, para-directing) and nitro (meta-directing) groups result in the bromine adding to the position ortho to the chlorine and meta to the nitro group, yielding 2-bromo-1-chloro-4-nitrobenzene.
- Applications and Biological Relevance:
 - It is an important intermediate in the synthesis of pharmaceuticals, dyes, and pesticides.[2][26] A notable reaction is the nucleophilic aromatic substitution where the chlorine atom can be displaced by a nucleophile, facilitated by the presence of the electron-withdrawing nitro group.[27]

Quantitative Data Summary

The following table summarizes the key physical properties of the C₆H₃BrClNO₂ isomers for which data is available.

IUPAC Name	CAS Number	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C) (Predicted)	Density (g/cm ³) (Predicted)
1-Bromo-2-chloro-3-nitrobenzene	3970-37-4	236.45	57-60	290.4 ± 20.0	1.827 ± 0.06
1-Bromo-2-chloro-4-nitrobenzene	29682-39-1	236.45	59.0-63.0	N/A	N/A
1-Bromo-3-chloro-4-nitrobenzene	N/A	236.45	74-76	N/A	N/A
1-Bromo-3-chloro-5-nitrobenzene	219817-43-3	236.45	81.2	268.8 ± 20.0	1.8 ± 0.1
1-Bromo-4-chloro-2-nitrobenzene	41513-04-6	236.45	67-71	N/A	2.048 (at 25°C)
2-Bromo-1-chloro-3-nitrobenzene	19128-48-4	236.45	83-85	252.7 ± 20.0	N/A
2-Bromo-1-chloro-4-nitrobenzene	16588-26-4	236.45	59-62	~290	N/A

N/A: Data not readily available in the searched sources.

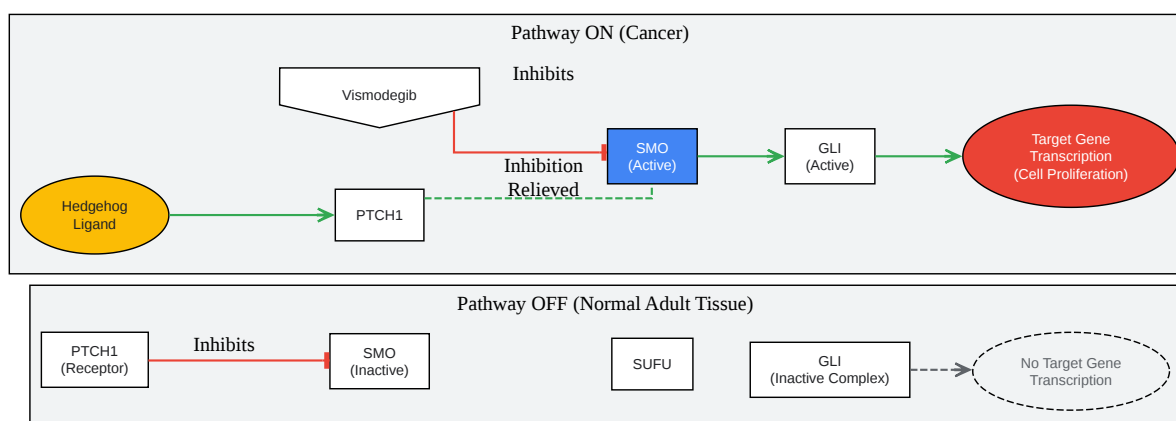
Signaling Pathways and Experimental Workflows

Hedgehog Signaling Pathway and Vismodegib

The isomer 1-Bromo-4-chloro-2-nitrobenzene is a key building block for the synthesis of Vismodegib, a drug that inhibits the Hedgehog (Hh) signaling pathway.[\[21\]](#) This pathway is

crucial during embryonic development but is typically inactive in adult tissues.[1][28] In certain cancers, like basal cell carcinoma, the pathway becomes aberrantly reactivated, leading to uncontrolled cell proliferation.[28][29]

Vismodegib functions by binding to and inhibiting the Smoothed (SMO) protein, a key component of the Hh pathway.[28][30] In the absence of the Hedgehog ligand, the Patched (PTCH1) receptor inhibits SMO. When the Hh ligand binds to PTCH1, this inhibition is lifted, allowing SMO to activate downstream signaling that leads to cell growth.[29][30] By inhibiting SMO, Vismodegib effectively shuts down this cancer-promoting signaling cascade.

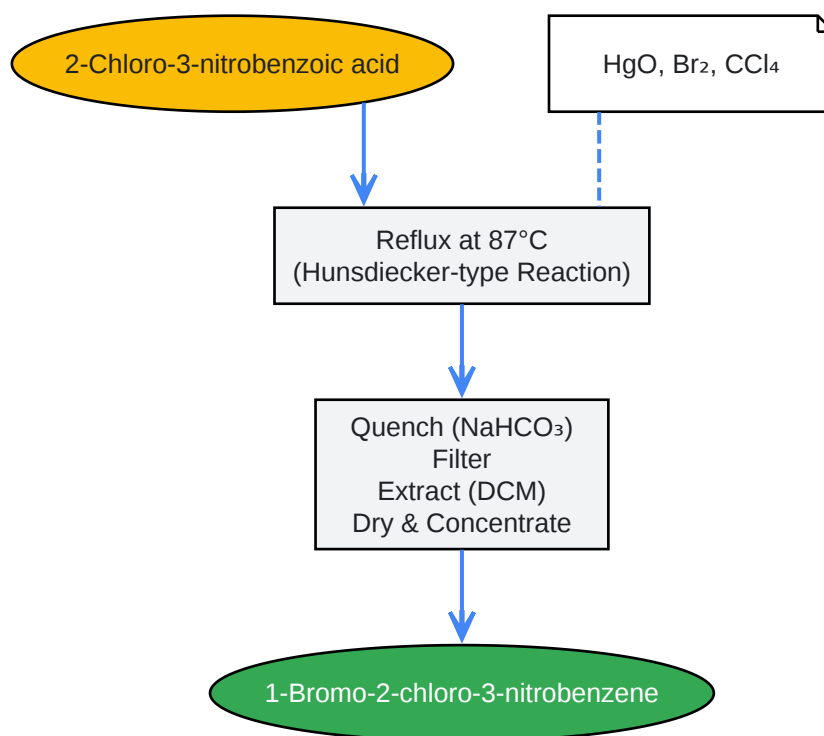


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Hedgehog signaling pathway and Vismodegib's mechanism of action.

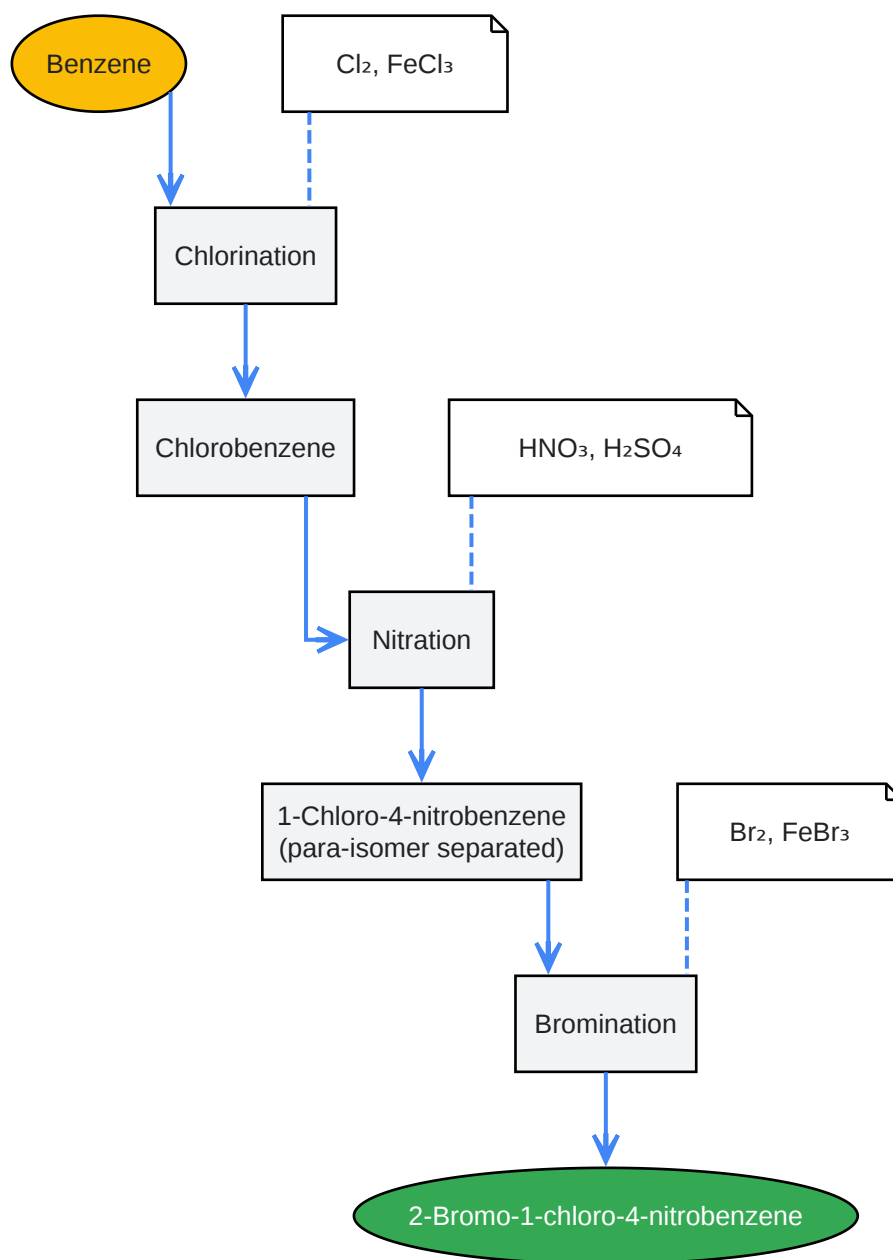
Synthesis Workflow Diagrams

The following diagrams illustrate the synthetic routes for two of the C₆H₃BrClNO₂ isomers based on the available experimental protocols.



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Synthesis workflow for 1-Bromo-2-chloro-3-nitrobenzene.



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Synthesis workflow for 2-Bromo-1-chloro-4-nitrobenzene.

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